

An In-depth Technical Guide to 2-Hydroxy-3,5-diiodobenzoyl chloride

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Compound of Interest

Compound Name: 2-Hydroxy-3,5-diiodobenzoyl chloride

Cat. No.: B1352059

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This technical guide provides a comprehensive overview of **2-Hydroxy-3,5-diiodobenzoyl chloride**, a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its chemical properties, analytical methods, and its role in the synthesis of bioactive compounds.

Chemical Identity and Properties

2-Hydroxy-3,5-diiodobenzoyl chloride is a substituted aromatic compound derived from salicylic acid. Its structure features a benzoyl chloride with a hydroxyl group at the 2-position and two iodine atoms at the 3 and 5-positions. This substitution pattern imparts significant reactivity and makes it a valuable precursor in various synthetic routes.

Table 1: Physicochemical Properties of **2-Hydroxy-3,5-diiodobenzoyl chloride**

Property	Value	Reference
Molecular Formula	C ₇ H ₃ ClI ₂ O ₂	[1][2]
Molecular Weight	408.36 g/mol	[1][2]
Exact Mass	408.36 g/mol	[3]
CAS Number	42016-91-1	[1][2]
EC Number	255-625-3	[3]
Melting Point	90 °C	[4]
Boiling Point	361.2 ± 42.0 °C (Predicted)	[4]
Density	2.577 ± 0.06 g/cm ³ (Predicted)	[4]
LogP	4.29	[2]

Synonyms:

- 3,5-diiodosalicyl chloride[1]
- Salicyloyl chloride, 3,5-diiodo-[1]
- Benzoyl chloride, 2-hydroxy-3,5-diiodo-[1][2]
- 3,5-Diiodosalicylyl chloride[5]

Applications in Synthesis

2-Hydroxy-3,5-diiodobenzoyl chloride serves as an important intermediate in organic synthesis, particularly for the creation of biologically active molecules.[4] Its utility as an acylating agent allows for the introduction of the 2-hydroxy-3,5-diiodobenzoyl moiety into various molecular scaffolds.[4] This is particularly relevant in the synthesis of pharmaceuticals and other functional materials.[4] For instance, it is a known precursor in the synthesis of Closantel, an anthelmintic drug.[6]

Experimental Protocols

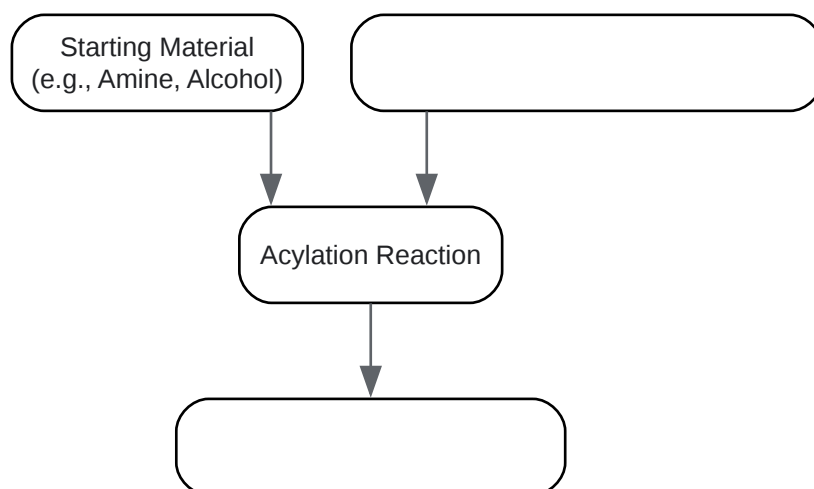
High-Performance Liquid Chromatography (HPLC) Analysis

A reverse-phase HPLC method can be employed for the analysis of **2-Hydroxy-3,5-diiodobenzoyl chloride**.^[2] This method is suitable for purity assessments and pharmacokinetic studies.^[2]

- Column: Newcrom R1^[2]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.^[2]
- Detection: The specific wavelength for UV detection would be determined based on the absorbance spectrum of the compound.
- Note: This liquid chromatography method is scalable and can be adapted for preparative separation to isolate impurities.^[2]

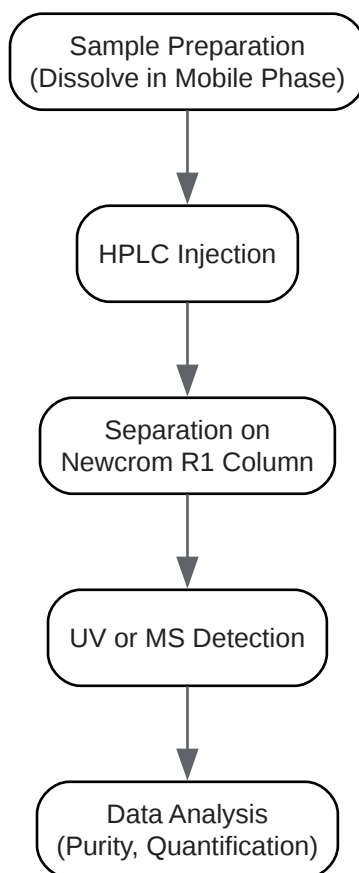
Logical and Experimental Workflows

The following diagrams illustrate the role of **2-Hydroxy-3,5-diiodobenzoyl chloride** in a synthetic workflow and a typical analytical procedure.



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Caption: Synthetic workflow using **2-Hydroxy-3,5-diiodobenzoyl chloride** as an acylating agent.



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Caption: Workflow for the HPLC analysis of **2-Hydroxy-3,5-diiodobenzoyl chloride**.

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References

- 1. 2-Hydroxy-3,5-diiodobenzoyl chloride | 42016-91-1 | Benchchem [benchchem.com]
- 2. 2-Hydroxy-3,5-diiodobenzoyl chloride | SIELC Technologies [sielc.com]

- 3. echemi.com [echemi.com]
- 4. chembk.com [chembk.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. 2-Hydroxy-3,5-diiodobenzoyl chloride | CAS#:42016-91-1 | Chemsrce [chemsrc.com]
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